

Technical Support Center: Sumi-alpha (Esfenvalerate) Formulations

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Compound of Interest

Compound Name: Sumi-alpha

CAS No.: 67614-32-8

Cat. No.: B2844920

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing stability issues with **Sumi-alpha** (esfenvalerate) formulations.

Frequently Asked Questions (FAQs)

Q1: What is **Sumi-alpha** and what are its common formulation types?

A1: **Sumi-alpha** is an insecticide whose active ingredient is esfenvalerate, a type II synthetic pyrethroid. It is most commonly available as an Emulsifiable Concentrate (EC) formulation. ECs are liquid formulations where the active ingredient is dissolved in a solvent system along with emulsifiers, allowing it to form a stable emulsion when mixed with water for application.

Q2: What are the primary factors that affect the stability of **Sumi-alpha** formulations?

A2: The stability of **Sumi-alpha** formulations can be influenced by several factors:

- **Temperature:** High temperatures can accelerate the degradation of esfenvalerate, while low temperatures can lead to crystallization of the active ingredient.

- Light (UV radiation): Although esfenvalerate is more photostable than natural pyrethrins, prolonged exposure to sunlight can cause photodegradation. Formulations should be stored in the dark.[1]
- pH: Esfenvalerate is relatively stable to hydrolysis at neutral and acidic pH. However, it is rapidly hydrolyzed in alkaline media (high pH). Optimal stability is generally observed at pH 4.
- Incompatible substances: Mixing with alkaline substances like soda ash or lye can cause rapid degradation.[2]

Q3: What is the expected shelf-life of a **Sumi-alpha** formulation?

A3: When stored appropriately in its original unopened container in a cool, dry, and dark place, a **Sumi-alpha** EC formulation is physically and chemically stable for at least two years.[3][4]

Q4: What are the main degradation products of esfenvalerate?

A4: The primary degradation pathways for esfenvalerate are hydrolysis of the ester linkage and photodegradation. Key degradation products include 3-phenoxybenzoic acid and 2-(4-chlorophenyl)-3-methylbutanoic acid.

Troubleshooting Guide

Issue 1: Phase Separation or "Creaming" in Diluted Emulsion

Q: I've diluted my **Sumi-alpha** EC formulation in water, and it has separated into layers (creaming). What could be the cause and how can I resolve it?

A: Creaming, the formation of a concentrated layer of emulsion droplets, can occur due to several reasons. Here's a systematic approach to troubleshoot this issue:

- Inadequate Agitation: EC formulations require good agitation to form and maintain a stable emulsion.
 - Solution: Ensure the spray tank or container is agitated vigorously during and after the addition of the concentrate.[1] If separation has already occurred, re-agitation may redisperse the emulsion.

- **Water Hardness and Temperature:** The quality of the water used for dilution can affect emulsion stability. Very hard water can sometimes interfere with the performance of emulsifiers. Water that is too cold can also impact emulsification.
 - **Solution:** Conduct a "jar test" with a small sample to check for compatibility. If hard water is suspected, using a water conditioner may help. If cold water is the issue, allowing it to warm to room temperature before mixing can improve results.
- **Improper Mixing Order:** When tank-mixing with other pesticides or adjuvants, the order of addition is crucial.
 - **Solution:** Generally, EC formulations should be added to the tank after wettable powders, water-dispersible granules, and suspension concentrates have been fully dispersed. Fill the tank halfway with water, add other products, agitate, then add the **Sumi-alpha** EC, and finally fill the tank with the remaining water while continuing to agitate.
- **Formulation Age or Improper Storage:** An old or improperly stored formulation may have degraded emulsifiers.
 - **Solution:** Check the manufacturing date of the formulation. If it is beyond its shelf-life or has been stored in direct sunlight or extreme temperatures, it may no longer perform as expected.^{[1][5]} In this case, the product should be replaced.

Issue 2: Crystallization in the Concentrate during Storage

Q: I've noticed solid crystals forming in my **Sumi-alpha** EC formulation during storage, especially at lower temperatures. Is the product still usable?

A: The formation of crystals in an EC formulation can occur if the active ingredient's solubility in the solvent system is compromised, often due to low temperatures.

- **Cause:** Esfenvalerate is a solid at room temperature and is dissolved in a solvent in the EC formulation.^[6] At low temperatures, its solubility can decrease, leading to crystallization.
- **Solution:**

- Gently warm the container to room temperature (e.g., storage at 75°F or 24°C). Avoid direct, intense heat.[\[7\]](#)
- Once warmed, agitate the container by rolling or shaking to redissolve the crystals.[\[7\]](#)
- Before using the entire batch, perform a small-scale test to ensure the product forms a stable emulsion upon dilution.
- To prevent this issue, store the formulation in a cool, dry place and avoid exposure to freezing temperatures.[\[7\]](#)

Data Presentation

Table 1: Factors Influencing the Stability of Esfenvalerate

Parameter	Condition	Effect on Stability	Reference
pH	Acidic (e.g., pH 4)	High stability	[6]
Neutral (pH 7)	Stable		
Alkaline (e.g., pH > 7)	Rapid hydrolysis		
Temperature	Elevated (e.g., 54°C)	Accelerated degradation	[1]
Low (e.g., < 4°C)	Potential for crystallization		
Light	UV radiation / Sunlight	Photodegradation	[1]

Table 2: Summary of Accelerated Stability Testing Conditions

Parameter	Condition	Duration	Purpose	Reference
Temperature	54°C ± 2°C	14 days	To accelerate chemical degradation and predict long-term stability.	[1]
Analysis	Active ingredient concentration, physical appearance, packaging integrity	Before and after storage	To quantify degradation and observe physical changes (e.g., phase separation, color change).	[1]

Experimental Protocols

Protocol 1: Accelerated Stability Study of Sumi-alpha EC Formulation

This protocol is adapted from the EPA and CIPAC guidelines for accelerated stability testing.[1]

Objective: To assess the stability of a **Sumi-alpha** EC formulation under elevated temperature conditions.

Materials:

- **Sumi-alpha** EC formulation in its commercial packaging.
- Temperature-controlled oven set to 54°C ± 2°C.
- Validated stability-indicating analytical method (e.g., HPLC-UV).
- Analytical standards of esfenvalerate.

Procedure:

- Initial Analysis (Time 0):
 - Before placing the samples in the oven, analyze the formulation for the initial concentration of esfenvalerate using a validated HPLC method.
 - Record the physical appearance of the formulation (e.g., color, clarity, presence of any solids).
 - Inspect the packaging for any defects.
- Storage:
 - Place the packaged formulation in the oven maintained at $54^{\circ}\text{C} \pm 2^{\circ}\text{C}$.
 - Store the sample for 14 consecutive days.
- Final Analysis (Time 14 days):
 - After 14 days, remove the sample from the oven and allow it to cool to room temperature.
 - Visually inspect the formulation for any physical changes such as phase separation, crystallization, or color change.
 - Inspect the packaging for any signs of corrosion, leakage, or deformation.
 - Re-analyze the formulation for the concentration of esfenvalerate using the same validated HPLC method.
- Evaluation:
 - Calculate the percentage degradation of esfenvalerate.
 - Report any changes in physical appearance and the condition of the packaging.
 - The formulation is considered stable if there is no significant degradation of the active ingredient and no detrimental physical changes are observed.

Protocol 2: Stability-Indicating HPLC Method for Esfenvalerate

Objective: To quantify the concentration of esfenvalerate in an EC formulation and separate it from its potential degradation products.

Chromatographic Conditions:

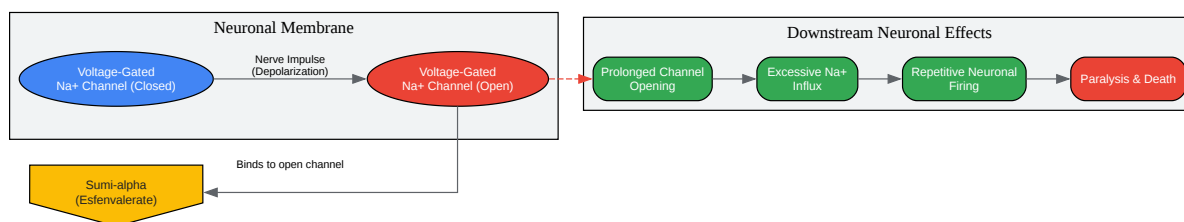
- Instrument: High-Performance Liquid Chromatograph (HPLC) with a UV detector.
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase: A mixture of acetonitrile, methanol, and an aqueous buffer (e.g., potassium dihydrogen phosphate). A common ratio is Acetonitrile:Methanol:KH₂PO₄ (50:40:10 v/v/v).[\[8\]](#)
[\[9\]](#)
- Flow Rate: 1.0 mL/min.[\[8\]](#)
- Column Temperature: 30°C.[\[8\]](#)
- Detection Wavelength: 239 nm.[\[8\]](#)
- Injection Volume: 20 µL.

Procedure:

- Standard Preparation:
 - Prepare a stock solution of esfenvalerate analytical standard in a suitable solvent (e.g., mobile phase).
 - Prepare a series of calibration standards by diluting the stock solution to known concentrations.
- Sample Preparation:
 - Accurately weigh a small amount of the **Sumi-alpha** EC formulation.

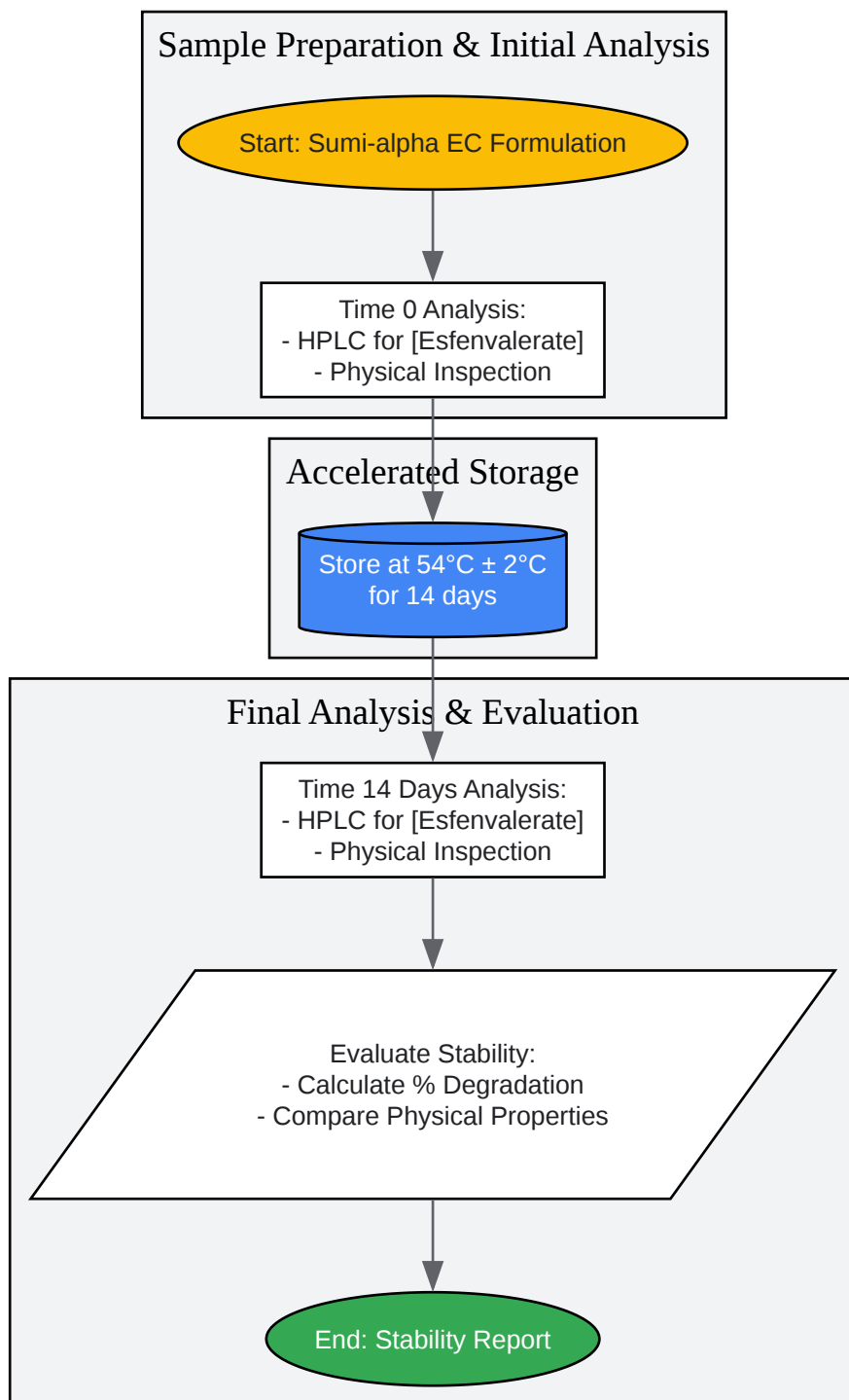
- Dilute the sample with the mobile phase to a concentration that falls within the range of the calibration standards.
- Filter the diluted sample through a 0.45 μm syringe filter before injection.
- Analysis:
 - Inject the calibration standards to generate a calibration curve.
 - Inject the prepared sample solution.
 - Identify and quantify the esfenvalerate peak based on its retention time and the calibration curve.
- Method Validation:
 - To ensure the method is stability-indicating, forced degradation studies should be performed on the formulation (e.g., exposure to acid, base, heat, and UV light). The method is considered stability-indicating if the degradation product peaks are well-resolved from the parent esfenvalerate peak.

Mandatory Visualizations



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Caption: Mechanism of action of **Sumi-alpha** (esfenvalerate) on insect voltage-gated sodium channels.



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Caption: Workflow for accelerated stability testing of **Sumi-alpha** formulations.

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